A Technical Guide to the Spectroscopic Characterization of Boc-Achc-OH

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Compound of Interest

Compound Name:	*1-tert-Butoxycarbonylamino-cycloheptanecarboxylic acid*
CAS No.:	*199330-56-8*
Cat. No.:	*B182551*

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Introduction

N-tert-butoxycarbonyl-aminocyclohexanecarboxylic acid (Boc-Achc-OH) is a protected amino acid derivative crucial in peptide synthesis and the development of peptidomimetics. Its cyclohexyl scaffold imparts conformational rigidity, making it a valuable building block for creating structured peptides with specific biological activities. Accurate spectroscopic characterization is essential to confirm its chemical identity, purity, and structural integrity. This guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for Boc-Achc-OH, along with detailed experimental protocols.

It is important to note that "Achc" can refer to several isomers depending on the relative stereochemistry of the amino and carboxylic acid groups on the cyclohexane ring (e.g., cis/trans and their positions). This guide will focus on representative data applicable to common isomers like Boc-cis-3-aminocyclohexanecarboxylic acid.

Spectroscopic Data Summary

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The following tables summarize the expected spectroscopic data for Boc-Achc-OH.

Table 1: Nuclear Magnetic Resonance (NMR) Data

^{1}H NMR (Proton NMR)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~12.0	Singlet (broad)	1H	Carboxylic Acid (-COOH)
~4.5-5.0	Broad	1H	Amine (-NH-Boc)
~3.5-4.0	Multiplet	1H	α-Proton (-CH-COOH)
~1.0-2.2	Multiplet	9H	Cyclohexyl Ring Protons (-CH_2- & -CH-)
~1.45	Singlet	9H	tert-Butyl (-$C(CH_3)_3$)

^{13}C NMR (Carbon-13 NMR)

Chemical Shift (δ) ppm	Assignment
~175-185	Carboxylic Acid Carbon (C=O)
~155	Carbamate Carbonyl (C=O)
~80	Quaternary Carbon (-$C(CH_3)_3$)
~50-60	α-Carbon (-CH-COOH)
~28.5	tert-Butyl Carbons (-$C(CH_3)_3$)
~20-40	Cyclohexyl Ring Carbons (-CH_2- & -CH-)

Note: Exact chemical shifts can vary depending on the solvent, concentration, and specific isomer.[1][2][3]

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Table 2: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Strong, Broad	O-H stretch of the carboxylic acid
~3350	Medium	N-H stretch of the carbamate
2970-2850	Medium-Strong	C-H stretch of alkyl groups (cyclohexyl and tert-butyl)
~1710	Strong	C=O stretch of the carboxylic acid carbonyl
~1690	Strong	C=O stretch of the carbamate carbonyl
1320-1210	Medium	C-O stretch of the carboxylic acid[4]
1440-1395 & 950-910	Medium	O-H bend of the carboxylic acid[4]

Note: The broad O-H stretch is a hallmark of carboxylic acids due to hydrogen bonding.[2][4][5]

Table 3: Mass Spectrometry (MS) Data

The molecular formula for Boc-Achc-OH is $C_{12}H_{21}NO_4$, with a molecular weight of 243.30 g/mol .[6][7]

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Ion	Expected m/z	Notes
$[M+H]^+$	244.15	Protonated molecule, common in ESI positive mode.
$[M+Na]^+$	266.13	Sodium adduct, common in ESI positive mode.[8]
$[M-H]^-$	242.14	Deprotonated molecule, common in ESI negative mode.
$[M+HCOO]^-$	288.15	Formate adduct, can be observed with formic acid in the mobile phase.

Note: ESI (Electrospray Ionization) is a common technique for this type of analysis.[8]

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of Boc-Achc-OH and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean vial.[1]
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
  - Use a standard NMR spectrometer (e.g., 400 MHz or 500 MHz).
  - Lock the field frequency using the deuterium signal from the solvent.
  - Shim the magnetic field to ensure homogeneity.
- ^1H NMR Acquisition:

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- Acquire the spectrum with standard parameters (e.g., 16 scans, 1-second relaxation delay).[1]

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum (e.g., 1024 scans, 2-second relaxation delay).[1]

- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction to the raw data.
  - Calibrate the spectra using the residual solvent peak (e.g., $CDCl_3$: δ 7.26 ppm for ^1H, δ 77.16 ppm for ^{13}C).[1]
  - Integrate the peaks in the ^1H spectrum and assign all signals in both spectra.

Infrared (IR) Spectroscopy

- Sample Preparation:
  - Solid (KBr Pellet): Mix a small amount of Boc-Achc-OH with dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a thin, transparent disk using a hydraulic press.
  - Solid (ATR): Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.

- Instrumentation:
  - Use a Fourier-Transform Infrared (FTIR) spectrometer.

- Data Acquisition:
  - Record a background spectrum of the empty sample holder (or clean ATR crystal).
  - Place the sample in the spectrometer and record the sample spectrum.

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- The instrument software will automatically ratio the sample spectrum against the background. A typical scan range is 4000-400 cm^{-1}.[5]

- Data Analysis:
  - Identify and label the characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

- Sample Preparation:
  - Prepare a dilute solution of Boc-Achc-OH (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile, often with a small amount of formic acid (e.g., 0.1%) to promote ionization in positive mode.[8]

- Instrumentation:
  - Use a mass spectrometer equipped with an Electrospray Ionization (ESI) source.

- Data Acquisition:
  - Infuse the sample solution directly into the ESI source or inject it via a liquid chromatography (LC) system.
  - Acquire data in both positive and negative ion modes over a suitable mass range (e.g., m/z 100-500).[8]

- Data Analysis:
  - Identify the m/z values for the molecular ion and common adducts ($[M+H]^+$, $[M+Na]^+$, $[M-H]^-$).
  - Compare the observed m/z values with the calculated theoretical values to confirm the molecular weight.

Visualization of Experimental Workflow

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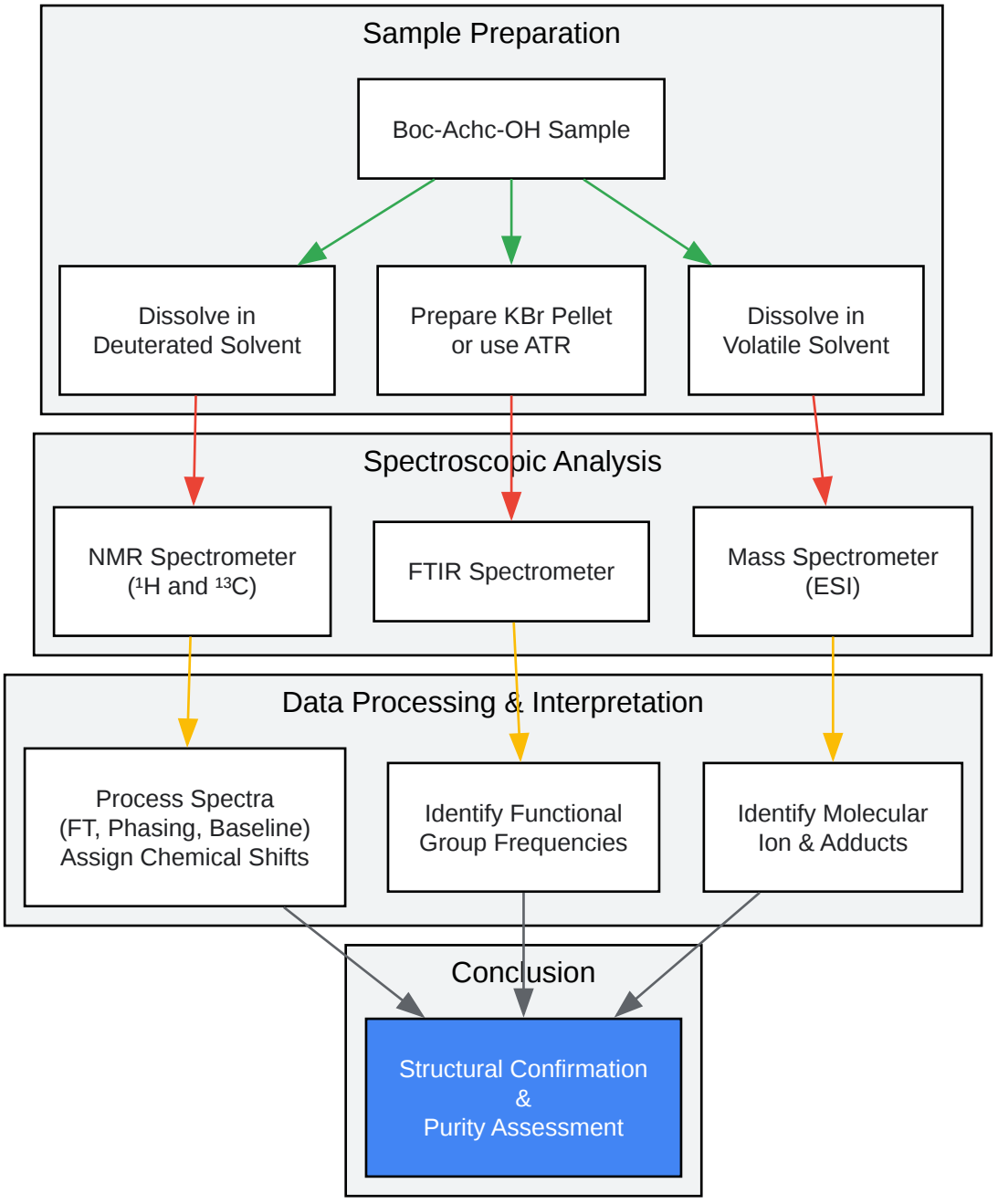
The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like Boc-Achc-OH.



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Caption: Workflow for Spectroscopic Analysis of Boc-Achc-OH.

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